

# Personal protective equipment for handling 5-Bromopyridin-2-ol

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## Compound of Interest

Compound Name: 5-Bromopyridin-2-ol

Cat. No.: B085227

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## Essential Safety and Handling Guide for 5-Bromopyridin-2-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromopyridin-2-ol** (CAS No. 13466-38-1). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-Bromopyridin-2-ol** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> Appropriate personal protective equipment must be worn at all times when handling this chemical to minimize exposure.

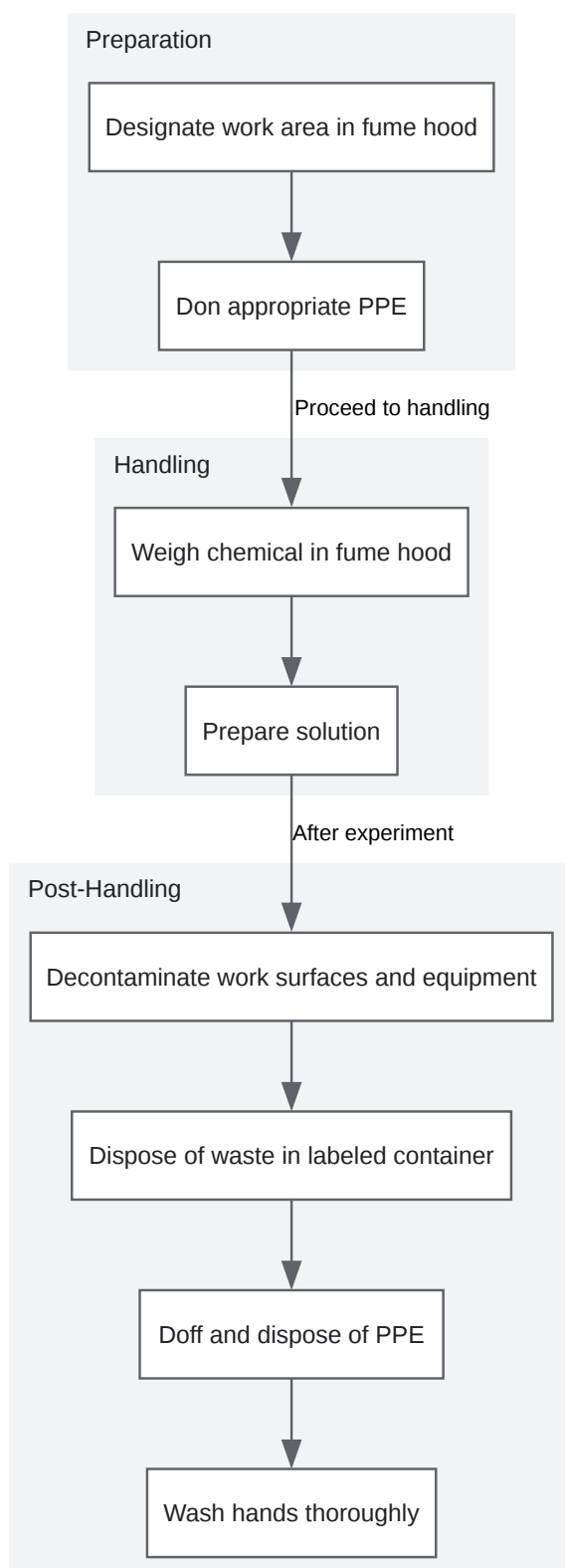
Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles / Face Shield	Conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected before use and disposed of properly after handling. <sup>[1]</sup>
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.
Respiratory Protection	Dust Mask / Respirator	A NIOSH-approved N95 dust mask or a full-face respirator should be used, especially if dust or aerosols are generated or if engineering controls are insufficient.

## Operational Plan for Safe Handling

All work with **5-Bromopyridin-2-ol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[2]</sup> An emergency eyewash station and safety shower must be readily accessible.

Below is a standard operational workflow for handling **5-Bromopyridin-2-ol**:



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Standard Operating Procedure for **5-Bromopyridin-2-ol**.

## First Aid Measures

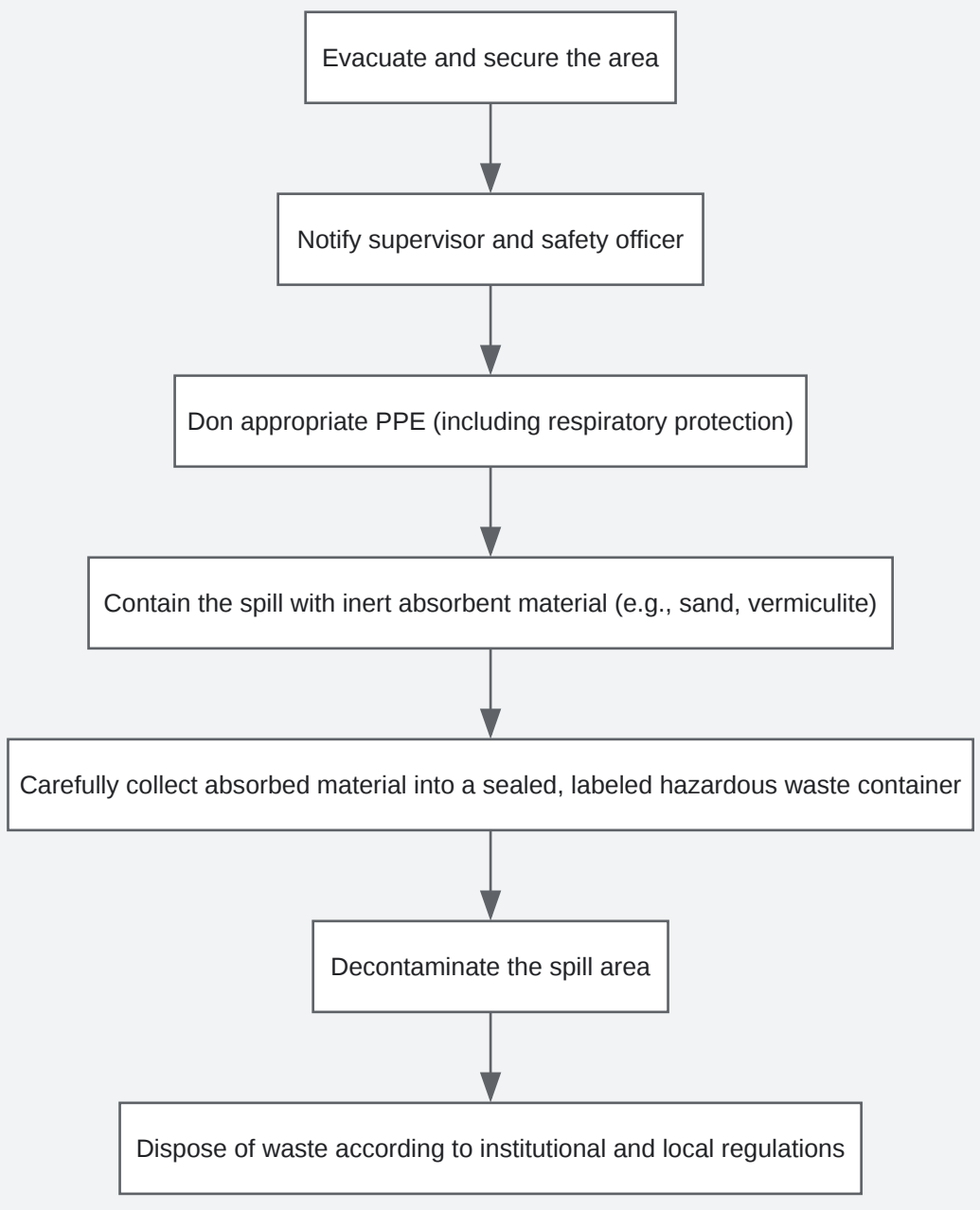
Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation persists, call a physician. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately. <a href="#">[3]</a>

## Spill Management and Disposal

In the event of a spill, the area should be evacuated. Only trained personnel wearing appropriate PPE should manage the cleanup.

## Chemical Spill Response



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## References

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